

Technical Guide: 4-(2-Bromopyridin-3-yl)morpholine Scaffolds

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Compound of Interest

Compound Name: 4-(2-Bromopyridin-3-yl)morpholine

CAS No.: 54231-45-7

Cat. No.: B1403007

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Executive Summary & Chemical Architecture

4-(2-Bromopyridin-3-yl)morpholine is a bifunctional pyridine scaffold characterized by a morpholine ring at the C3 position and a bromine atom at the C2 position. This specific regioisomer is synthetically non-trivial due to the natural electrophilicity of the pyridine ring, which typically favors nucleophilic attack at C2 rather than C3.

Structural Logic & SAR Utility

- **The Morpholine (C3):** In kinase inhibitors, this moiety often projects into the solvent-exposed region of the ATP-binding pocket, improving water solubility and pharmacokinetic (PK) properties.
- **The Bromine (C2):** Acts as a high-value synthetic handle. It is perfectly positioned for Suzuki-Miyaura or Stille cross-couplings to attach aryl or heteroaryl groups that interact with the kinase "hinge" region.
- **The Pyridine Core:** Provides an electron-deficient platform that modulates the pKa of the attached amines and participates in hydrogen bonding networks.

Synthetic Strategies: Overcoming Regioselectivity Challenges

Synthesizing the specific isomer **4-(2-Bromopyridin-3-yl)morpholine** requires bypassing the natural tendency of nucleophiles to attack the C2 position. Direct S_NAr on 2,3-dibromopyridine yields the wrong isomer (2-morpholino-3-bromopyridine).

Method A: The "Aniline Cyclization" Route (Recommended)

This method is the most reliable for scaling. It builds the morpholine ring onto a pre-functionalized pyridine, ensuring absolute regiocontrol.

Step-by-Step Protocol:

- Starting Material: Begin with 3-amino-2-bromopyridine (commercially available).
- Cyclization: React with bis(2-chloroethyl)ether.
 - Reagents: Potassium carbonate (K₂CO₃), Sodium iodide (NaI, catalytic).
 - Solvent: DMF or Diglyme.
 - Conditions: Heat to 120–140°C for 16–24 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#) Double nucleophilic substitution. The primary amine attacks one alkyl chloride, followed by an intramolecular closure.
- Purification: The product is less polar than the starting amine. Extract with EtOAc/Water, dry over MgSO₄, and purify via silica gel chromatography (Hexane/EtOAc gradient).

Method B: Directed Ortho Metalation (DoM)

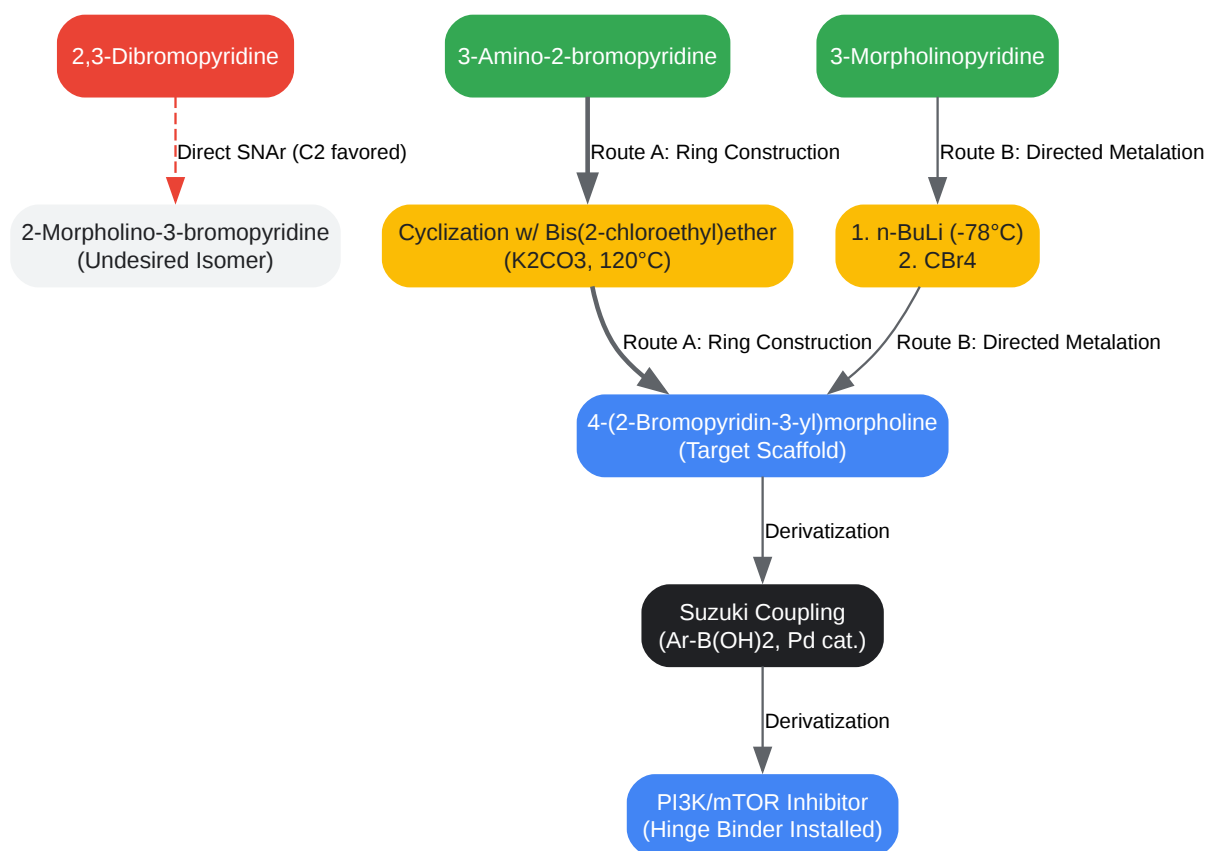
Ideal for late-stage functionalization but requires strict anhydrous conditions.

- Precursor: Start with 3-morpholinopyridine (synthesized via Buchwald coupling of 3-bromopyridine and morpholine).

- Lithiation: Treat with n-Butyllithium (n-BuLi) or LDA at -78°C in THF. The morpholine oxygen coordinates the lithium, directing deprotonation selectively to the C2 position.
- Quenching: Add a bromine source (e.g., CBr₄ or NBS) at low temperature.
- Outcome: Yields **4-(2-Bromopyridin-3-yl)morpholine** with high regioselectivity.

Visualization: Synthetic Workflow & SAR Logic

The following diagram maps the synthetic divergence and the biological rationale behind this scaffold.



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Figure 1: Synthetic decision tree illustrating the "Regioselectivity Trap" of direct SNAr and the two successful routes (Ring Construction and DoM) to the target scaffold.

Experimental Protocol: Suzuki-Miyaura Derivatization

Once the **4-(2-Bromopyridin-3-yl)morpholine** core is synthesized, the bromine handle is typically used to attach an aryl group.

Standard Operating Procedure (SOP):

Parameter	Condition	Rationale
Catalyst	Pd(dppf)Cl ₂ [2]·DCM (5 mol%)	Robust catalyst, resistant to oxidation, works well for heteroaryl halides.
Base	K ₂ CO ₃ or Cs ₂ CO ₃ (2.0 eq)	Inorganic bases are standard; Cesium is better for steric bulk.
Solvent	Dioxane/Water (4:1)	The water co-solvent is crucial for the solubility of the inorganic base.
Temperature	90–100°C	Required to overcome the activation energy of the oxidative addition step.
Workup	Filter through Celite	Removes palladium black residues before column chromatography.

Protocol:

- Charge a reaction vial with **4-(2-Bromopyridin-3-yl)morpholine** (1.0 eq), Aryl Boronic Acid (1.2 eq), and Base (2.0 eq).
- Add solvent (Dioxane/Water) and degas with Nitrogen for 5 minutes.
- Add Pd catalyst (0.05 eq) quickly to minimize air exposure.
- Seal and heat to 95°C for 4 hours.

- Monitor by LCMS for consumption of the bromide (M+H 243/245 pattern disappears).

Biological Applications: Kinase Inhibition[3][4]

This scaffold is ubiquitous in the design of lipid kinase inhibitors.

- PI3K (Phosphoinositide 3-kinase): The morpholine oxygen forms a critical hydrogen bond with the backbone of Val851 (in PI3K α) or equivalent residues in the ATP-binding pocket. The pyridine ring acts as a spacer, positioning the C2-substituent into the affinity pocket.
- mTOR (mechanistic Target Of Rapamycin): Similar binding mode. Dual PI3K/mTOR inhibitors often utilize this exact morpholine-pyridine core fused to a bicyclic system (e.g., pyrimidine or quinazoline) attached at the C2 position.
- DNA-PK: The solubilizing effect of the morpholine is essential for these often flat, hydrophobic intercalators.

References

- Regioselective Synthesis of Bromopyridines
 - Title: 2-Bromopyridines as Versatile Synthons for Heteroarylated 2-Pyridones.[1]
 - Source: MDPI, Molecules (2020).
 - URL:[[Link](#)]
- Morpholine-Pyridine Scaffolds in Drug Discovery
 - Title: Recent Updates on Morpholino Pyrimidine Derivatives as Promising PI3K/Akt/mTOR Inhibitors.[3]
 - Source: ResearchGate (Review).[4][5]
 - URL:[[Link](#)]
- General Synthetic Methodology (Buchwald/Suzuki): Title: Suzuki-Miyaura Cross Coupling Reaction. Source: TCI Chemicals (Technical Note).

- Regioselectivity in Pyridine Substitution
 - Title: Regioselective Nucleophilic Aromatic Substitution: Theoretical and Experimental Insights.
 - Source: NIH / PubMed Central.
 - URL:[[Link](#)]

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- [2. CN104945313A - Preparation method of 2-methyl-3-bromopyridine - Google Patents \[patents.google.com\]](#)
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